

Simazine: A Comprehensive Ecotoxicological Profile and its Effects on Non-Target Organisms

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Abstract

Simazine (CAS 122-34-9) is a selective triazine herbicide widely used for the control of broad-leaved weeds and annual grasses in agricultural and non-crop settings.[1][2] Its mode of action involves the inhibition of photosynthesis in target plants.[3] Due to its moderate persistence in soil and potential for runoff into aquatic systems, the effects of simazine on non-target organisms are a significant area of research.[1][4] This technical guide provides an in-depth analysis of the ecotoxicological effects of simazine on a range of non-target organisms, including aquatic flora and fauna, terrestrial wildlife, and soil microbial communities. It summarizes key quantitative toxicity data, details common experimental protocols for ecotoxicological assessment, and visualizes the herbicide's primary mechanism of action and its broader environmental impact.

Introduction

Simazine, with the IUPAC name 6-chloro-N2,N4-diethyl-1,3,5-triazine-2,4-diamine, is a systemic herbicide absorbed primarily through the roots of plants. It is available in various formulations, including wettable powders, water-dispersible granules, and liquids.[1] While effective for weed control, its environmental persistence, with a soil half-life ranging from 28 to 149 days, and its mobility in soil raise concerns about its impact on non-target species.[1][5] **Simazine** has been detected in both surface and groundwater, necessitating a thorough understanding of its risk profile for environmental and ecological health.[4]



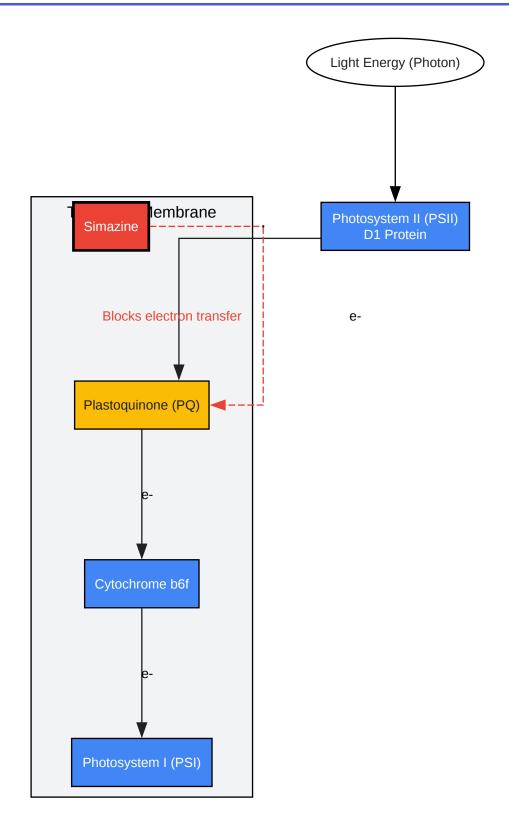
Mechanism of Action

Simazine's primary mode of action is the disruption of photosynthesis, a process vital for plants, algae, and cyanobacteria.[3] A secondary effect observed is the generation of reactive oxygen species (ROS), which can cause cellular damage in a wide range of organisms.[3]

Inhibition of Photosystem II (PSII)

Simazine exerts its herbicidal activity by inhibiting electron transport in the Photosystem II (PSII) complex located in the thylakoid membranes of chloroplasts.[3] It binds to the D1 protein at the plastoquinone-binding site, which blocks the flow of electrons from PSII. This interruption halts the production of ATP and NADPH, the energy-carrying molecules necessary for carbon fixation, ultimately leading to the death of the plant.[3]





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Figure 1: Simazine's inhibition of the photosynthetic electron transport chain.



Formation of Reactive Oxygen Species (ROS)

In addition to blocking photosynthesis, exposure to PSII-inhibiting herbicides like **simazine** can lead to an increased formation of reactive oxygen species (ROS).[3] ROS are highly reactive molecules that can damage essential biomolecules such as DNA, RNA, and proteins, causing oxidative stress and potentially leading to cell death in both plant and animal species.[3]

Effects on Aquatic Non-Target Organisms

Simazine's presence in freshwater and marine environments poses a risk to aquatic life, with phototrophic organisms being particularly sensitive.[3]

Algae and Macrophytes

As photosynthesizing organisms, algae and aquatic plants are highly susceptible to **simazine**. The herbicide inhibits their growth by disrupting photosynthesis.[6][7] Toxicity values vary significantly among species.

Table 1: Toxicity of **Simazine** to Freshwater Algae and Macrophytes



Species	Endpoint	Concentration (µg/L)	Exposure Duration	Reference
Scenedesmus acutus	Acute NOEC (Growth)	0.65	24 hours	[3]
Spirogyra jurgensii	IC50 (Photosynthesis)	1.1 μM (~221 μg/L)	-	[7]
Pithophora oedogonia	IC50 (Photosynthesis)	3.0 μM (~605 μg/L)	-	[7]
Cladophora glomerata	IC50 (Photosynthesis)	3.8 μM (~766 μg/L)	-	[7]
Nephroselmis pyriformis	IC50 (Growth)	24.4	-	[8]
Chlamydomonas reinhardii	Growth Inhibition	≥ 500 (0.5 ppm)	-	[9]
Myriophyllum aquaticum	Chronic LOEC (Growth)	50	7 days	
Typha latifolia	Chronic LOEC (Growth)	1,000	7 days	

| Periphyton Community | LC50 | 100 | - |[2] |

Aquatic Invertebrates

Aquatic invertebrates are generally less sensitive to **simazine** than phototrophs.[3] However, sublethal effects on growth and reproduction can occur.

Table 2: Toxicity of **Simazine** to Aquatic Invertebrates



Species	Endpoint	Concentration (µg/L)	Exposure Duration	Reference
Daphnia magna	48-hour EC50 (Immobilizatio n)	1,000 - 3,700	48 hours	[2]
Daphnia pulex	48-hour LC50	> 50,000	48 hours	[10]
Stoneflies (Pteronarcys sp.)	96-hour LC50	1,900	96 hours	[2]
Freshwater Copepod (Heliodiaptomus viduus)	24-hour LC50	1,000	24 hours	[2]
Oysters	96-hour LC50	> 3,700	96 hours	[1]
Bottom Organisms	Acute LD50	28,000 (28 ppm)	-	[2][11]

| Signal Crayfish (Pacifastacus leniusculus) | 96-hour LC50 | 77,900 (77.9 mg/L) | 96 hours | [12] |

Fish

Simazine is generally considered to be slightly to practically non-toxic to fish on an acute basis. [1][2] However, toxicity can vary widely depending on the species and the formulation of the product.

Table 3: Acute Toxicity of **Simazine** to Freshwater Fish



Species	Endpoint	Concentration (µg/L)	Exposure Duration	Reference
Fathead Minnow (Pimephales promelas)	96-hour LC50	100	96 hours	[1]
Fathead Minnow (Pimephales promelas)	96-hour LC50	51,000	96 hours	[3]
Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	> 100,000	96 hours	[1]
Bluegill Sunfish (Lepomis macrochirus)	96-hour LC50	100,000 (wettable powder)	96 hours	[1]
Carp (Cyprinus carpio)	24-96 hour LC50	90 - 6,600	24-96 hours	
Carp (Cyprinus carpio)	90-day NOEC	45	90 days	[3]
Striped Bass (Morone saxatilis) - 3 day old	48-hour LC50	16,000 - 18,000	48 hours	[10]

| Striped Bass (Morone saxatilis) - 7 day old | 48-hour LC50 | > 100,000 | 48 hours |[10] |

Amphibians

Amphibians are particularly vulnerable to chemical contaminants due to their permeable skin and complex life cycles.[13] Studies have shown that s-triazine herbicides, including **simazine**, can retard growth and development in tadpoles at concentrations ranging from 0.2 to 1.0 mg/L. [14] Exposure to pesticides can lead to delayed metamorphosis, morphological abnormalities,



and endocrine disruption.[13] For the tadpole of Bufo bufo japonicus, the 48-hour median tolerance limit (TLm) was greater than 100 mg/L.[2]

Effects on Terrestrial Non-Target Organisms

On land, **simazine** can impact a variety of non-target species through direct consumption of contaminated food or water.

Birds

Simazine is classified as practically non-toxic to birds on both an acute and subacute basis.[1] [4]

Table 4: Toxicity of Simazine to Avian Species

Species	Endpoint	Value	Reference
Mallard Duck	Acute Oral LD50	> 4,600 mg/kg	[1][5]
Mallard Duck	8-day Dietary LC50	> 10,000 ppm	[1]
Japanese Quail	Acute Oral LD50	1,785 mg/kg	[1][5]
Bobwhite Quail	8-day Dietary LC50	> 5,260 ppm	[1]

| General Avian | Reproductive NOAEC | 100 - 150 mg a.i./kg |[4] |

Mammals

For most mammals, **simazine** has low acute toxicity. However, sheep and cattle have been noted to be especially sensitive for unknown reasons.[1][5]

Table 5: Toxicity of Simazine to Mammals



Species	Endpoint	Value	Reference
Rat	Acute Oral LD50	> 5,000 mg/kg	[1][5]
Mouse	Acute Oral LD50	> 5,000 mg/kg	[5]
Rat	Dermal LD50	3,100 mg/kg	[1][5]
Rabbit	Dermal LD50	> 10,000 mg/kg	[5]

| Rat | 4-hour Inhalation LC50 | > 2 mg/L |[1][5] |

Terrestrial Invertebrates

Simazine is considered non-toxic to bees.[1][5] For soil-dwelling invertebrates like earthworms, the toxicity is low, with a reported soil LC50 of >1000 mg/kg.[1][5]

Effects on Soil Microorganisms

The impact of **simazine** on soil microbial communities is varied. While some studies report no significant effects on total bacterial and fungal populations, others have observed negative impacts on specific functional groups.[15][16] Notably, populations of nitrifying bacteria, which are crucial for the nitrogen cycle, have been shown to decrease at **simazine** concentrations of 50 to 300 µg/g of soil.[15][16] This effect was more pronounced after a second application, suggesting that repeated use could lead to an accumulation that disturbs soil fertility.[15] The degradation of **simazine** in soil is primarily microbial and can be influenced by the presence of other substances like urea, which may alter the degradation pathway.[17][18]

Key Experimental Protocols

Ecotoxicological assessments of **simazine** follow standardized guidelines to ensure data are reliable and comparable.

Aquatic Toxicity Testing

A common framework for assessing the acute toxicity of chemicals to aquatic organisms involves exposing them to a range of concentrations over a defined period.

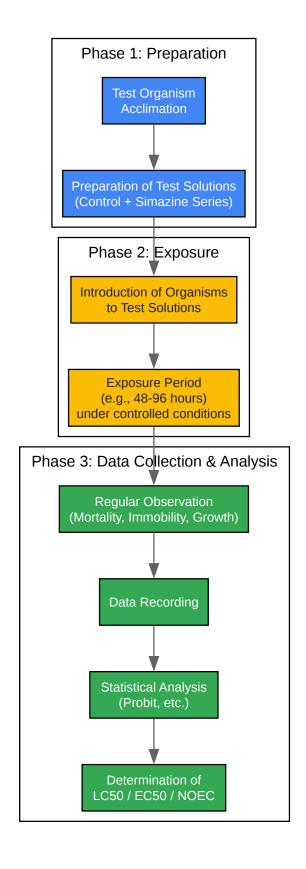
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- Algal Growth Inhibition Test (e.g., OECD 201): Cultures of a specific algal species are
 exposed to various simazine concentrations for 72 hours. The growth rate and yield are
 measured and compared to controls to determine the EC50 (the concentration causing a
 50% reduction in growth).[19]
- Invertebrate Acute Immobilisation Test (e.g., OECD 202): Organisms like Daphnia magna are exposed to simazine for 48 hours. The number of immobile daphnids is recorded to calculate the EC50.[20]
- Fish Acute Toxicity Test (e.g., OECD 203): Fish are exposed to **simazine** in a semi-static system (where the test solution is renewed periodically) for 96 hours.[12] Mortality is observed at 24, 48, 72, and 96 hours to determine the LC50, the concentration lethal to 50% of the test fish.[12]





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Figure 2: Generalized workflow for an acute aquatic toxicity test.



Avian Toxicity Testing

- Acute Oral Toxicity Test (e.g., OECD 223): Birds are administered a single oral dose of simazine. The LD50 is determined based on mortality over a 14-day observation period.
- Avian Dietary Toxicity Test (e.g., OECD 205): Birds are fed a diet containing simazine for five days, followed by a three-day observation period on a clean diet.[21] The LC50 is the dietary concentration that is lethal to 50% of the test birds.[1]

Conclusion

Simazine exhibits a wide range of toxicity to non-target organisms, with the most pronounced direct effects observed in photosynthesizing aquatic species like algae and macrophytes.[3] While acute toxicity to most vertebrates (fish, birds, mammals) is relatively low, sublethal and chronic effects, such as developmental retardation in amphibians and impacts on specific soil microbial functions, are of concern.[14][15] The data underscores the importance of managing **simazine** application to minimize runoff and environmental loading, thereby protecting the structure and function of non-target ecosystems. Further research into the chronic, sublethal, and mixture effects of **simazine** on sensitive populations remains a priority.

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